

Pharmacokinetic Profile of Cyclobutane-Containing Drugs: A Comparative Guide

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Compound of Interest

Compound Name: 3-(Methoxymethyl)cyclobutan-1-amine

CAS No.: 2091327-62-5

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Executive Summary: The Cyclobutane Advantage

In modern drug discovery, the cyclobutane moiety—a four-membered carbon ring—serves as a high-value bioisostere. It is frequently employed to replace flexible alkyl chains, gem-dimethyl groups, or metabolically labile rings like cyclohexane.

Key Pharmacokinetic Drivers:

- **Metabolic Blockade:** The ring's "puckered" conformation (butterfly shape, ~25-30° fold) and high ring strain (~26.3 kcal/mol) alter bond angles (C-C-C ~88°), making the carbon atoms less accessible or energetically unfavorable for Cytochrome P450 (CYP) mediated oxidation compared to linear chains.
- **Conformational Rigidity:** Cyclobutane locks pharmacophores into bioactive conformations, reducing the entropic penalty of binding and often improving selectivity.
- **Lipophilicity Modulation:** It often lowers lipophilicity (

) relative to cyclohexyl or gem-dimethyl equivalents, improving solubility and reducing non-specific clearance.

Comparative Case Studies

Case Study A: Metabolic Stability & Clearance

Subject:Ivosidenib (IDH1 Inhibitor) vs. Early Cyclohexyl Analogs

The development of Ivosidenib (AG-120) illustrates the critical role of the cyclobutane ring in resolving metabolic instability. Early hits in this class contained a cyclohexyl group, which acted as a "soft spot" for rapid oxidative metabolism.

Feature	Cyclohexyl Analog (Early Hit)	Difluorocyclobutan e (Ivosidenib)	PK Impact
Structure	6-membered saturated ring	4-membered ring with gem-difluoro	Volume Reduction & Fluorine Effect
Metabolic Liability	High (Rapid CYP oxidation)	Low (Blocked oxidation sites)	Clearance () reduced significantly.
Lipophilicity	High ()	Optimized	Bioavailability increased; reduced non-specific binding.
Outcome	Preclinical attrition	FDA Approved	Half-life () extended to ~72– 138 hours in humans.

Mechanism: The replacement of the cyclohexyl ring with a cyclobutane (specifically 1,1-difluorocyclobutane) removed the hydrogen atoms most susceptible to abstraction by CYP enzymes. The ring strain further modulates the hybridization of the remaining C-H bonds, increasing their bond dissociation energy (BDE) and resistance to metabolism.

Case Study B: Chemical Stability & Toxicity

Subject:Carboplatin vs. Cisplatin

Carboplatin utilizes a cyclobutane-1,1-dicarboxylate (CBDCA) ligand, which acts as a bidentate chelate for the platinum atom. This is a classic example of using a cyclobutane motif to alter the kinetics of drug activation.

Parameter	Cisplatin (No Cyclobutane)	Carboplatin (Cyclobutane Ligand)	Pharmacokinetic Consequence
Leaving Group	Chloride ()	Cyclobutane-dicarboxylate	Aquation Rate: Carboplatin is ~100x slower to aquate (activate).
Half-Life ()	Short (: <20 min)	Long (: ~90 min)	Retention: Higher total platinum exposure over time.
Renal Clearance	Active Secretion (~12 mL/min/kg)	Glomerular Filtration (~9 mL/min/kg)	Nephrotoxicity: Drastically reduced in Carboplatin due to stability.
Protein Binding	Irreversible (Rapid)	Reversible (Slow)	Free Drug Availability: Higher fraction of free drug initially.

Case Study C: Bioisosteric Potency (Spiro-Cyclobutane vs. Gem-Dimethyl)

Subject: Apalutamide vs. Enzalutamide

Apalutamide features a spiro-cyclobutane ring, whereas its predecessor, Enzalutamide, contains a gem-dimethyl group at the equivalent position on the thiohydantoin scaffold.

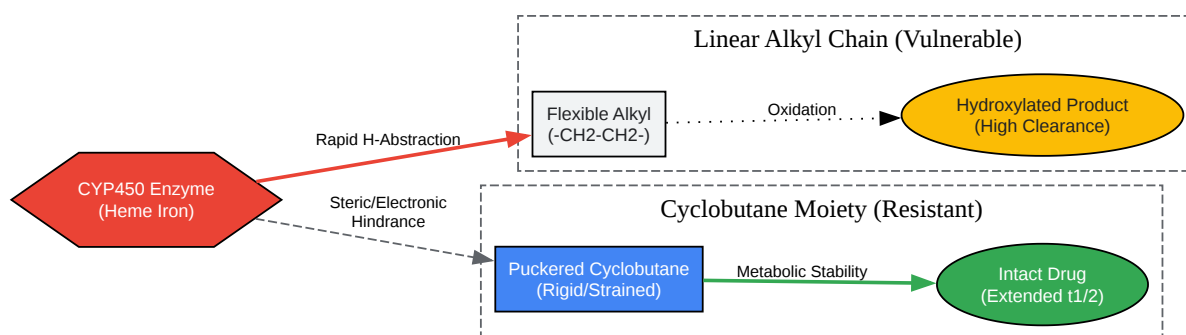
- **Structural Logic:** The spiro-cyclobutane maintains the rigid 90° orientation required for Androgen Receptor antagonism, similar to the gem-dimethyl group (Thorpe-Ingold effect).

- PK Nuance: While both drugs are highly potent, the cyclobutane moiety contributes to a distinct lipophilic profile (~3.2 for Apalutamide vs. ~3.0 for Enzalutamide) and metabolic footprint.
- Clinical Relevance: Real-world comparative studies (e.g., ROME) have suggested survival benefits for Apalutamide, potentially linked to its sustained steady-state exposure and active metabolite profile (N-desmethyl apalutamide), which retains similar potency.

Visualizing the Mechanism

Diagram 1: The Metabolic Blockade

This diagram illustrates how the cyclobutane ring protects the drug molecule from CYP450-mediated hydroxylation compared to a flexible alkyl chain.



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Caption: Cyclobutane rings resist CYP450 attack due to steric hindrance of the puckered ring and higher C-H bond dissociation energy.

Experimental Protocols for Validation

To objectively assess the PK advantage of a cyclobutane moiety in a development candidate, the following protocols are recommended.

Protocol 1: Comparative Microsomal Stability Assay

Objective: Quantify the intrinsic clearance (

) difference between a cyclobutane analog and a gem-dimethyl/alkyl analog.

- Preparation:
 - Prepare 10 mM stock solutions of the Cyclobutane Analog and the Reference Analog (e.g., gem-dimethyl) in DMSO.
 - Thaw pooled human liver microsomes (HLM) and rat liver microsomes (RLM) on ice.
- Incubation:
 - Dilute microsomes to 0.5 mg/mL protein concentration in 100 mM phosphate buffer (pH 7.4).
 - Add test compounds to a final concentration of 1 μ M (ensure DMSO < 0.1%).
 - Pre-incubate at 37°C for 5 minutes.
 - Initiate reaction with NADPH-regenerating system (1 mM NADP⁺, 5 mM glucose-6-phosphate, 1 U/mL G6P-dehydrogenase).
- Sampling:
 - Aliquot 50 μ L samples at

minutes.
 - Quench immediately in 150 μ L ice-cold acetonitrile containing internal standard (e.g., Tolbutamide).
- Analysis:
 - Centrifuge at 4000 rpm for 20 min. Analyze supernatant via LC-MS/MS.
 - Calculation: Plot

vs. time. The slope

determines

.

- Calculate

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- Success Criteria: The cyclobutane analog should demonstrate a statistically significant reduction in

(typically >2-fold) compared to the flexible alkyl analog to justify the synthetic complexity.

Protocol 2: Plasma Protein Binding (equilibrium Dialysis)

Objective: Determine if the lipophilicity change from the cyclobutane ring affects free fraction ().

- Setup: Use a Rapid Equilibrium Dialysis (RED) device.
- Loading:
 - Chamber A: Plasma spiked with test compound (5 μ M).
 - Chamber B: Isotonic phosphate-buffered saline (PBS).
- Equilibration: Incubate at 37°C with orbital shaking (approx. 250 rpm) for 4 hours.
- Quantification:
 - Sample from both chambers. Match matrices (add blank plasma to buffer samples and vice versa) to ensure consistent LC-MS ionization.
 - Calculate

.

- Interpretation: Cyclobutane analogs often show higher
than cyclohexyl analogs due to lower lipophilicity (
) , improving the effective concentration at the target.

References

- Cyclobutane Derivatives in Drug Discovery. PharmaBlock White Paper. (2022). Overview of cyclobutane drugs including Carboplatin and Apalutamide.
- Discovery of AG-120 (Ivosidenib): A First-in-Class Mutant IDH1 Inhibitor. ACS Medicinal Chemistry Letters. (2018). Details the transition from cyclohexyl to difluorocyclobutane for metabolic stability.
- The Comparative Pharmacokinetics of Carboplatin and Cisplatin. Cancer Chemotherapy and Pharmacology. (1986). Foundational study on the impact of the cyclobutane ligand on platinum PK.
- Put a ring on it: application of small aliphatic rings in medicinal chemistry. ChemMedChem. (2016). Comprehensive review of cyclobutane as a bioisostere.
- Apalutamide vs Enzalutamide in Metastatic Castration-Sensitive Prostate Cancer. Targeted Oncology. (2024). [1][2] Real-world comparative efficacy and survival data. [3][4]

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Sources

- 1. cancernetwork.com [cancernetwork.com]
- 2. targetedonc.com [targetedonc.com]
- 3. onclive.com [onclive.com]

- 4. Overall Survival with Apalutamide Versus Enzalutamide in Metastatic Castration-Sensitive Prostate Cancer - PMC [pmc.ncbi.nlm.nih.gov]
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